

The CAS number for Disodium m-benzenedisulfonate is 831-59-4.

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Compound of Interest

Compound Name: Disodium 1,3-benzenedisulfonate

Cat. No.: B166255

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This technical guide provides an in-depth overview of Disodium m-benzenedisulfonate, a compound of interest to researchers, scientists, and drug development professionals. The CAS number for this compound is 831-59-4.^{[1][2][3][4]} This document details its chemical and physical properties, outlines a general synthesis process and an analytical methodology, discusses its applications, and summarizes available safety and toxicological data.

Chemical and Physical Properties

Disodium m-benzenedisulfonate, also known as **Disodium 1,3-benzenedisulfonate**, is a white to off-white or tan hygroscopic granular powder or crystal.^{[1][2]} It is soluble in water.^[2] A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of Disodium m-benzenedisulfonate

Property	Value	Source(s)
CAS Number	831-59-4	[1][2][3][4]
Molecular Formula	C ₆ H ₄ Na ₂ O ₆ S ₂	[1]
Molecular Weight	282.2 g/mol	[1]
Appearance	White to gray to brown powder to crystal	[2]
Solubility	663 g/L in water at 20°C	[2][3]
pH	6.9 (500 g/L solution in water at 20°C)	[2][3]
LogP	-1.901	[5]
Synonyms	Disodium 1,3-benzenedisulfonate, Sodium benzene-1,3-disulfonate, m-Benzenedisulfonic acid disodium salt	[1][2]

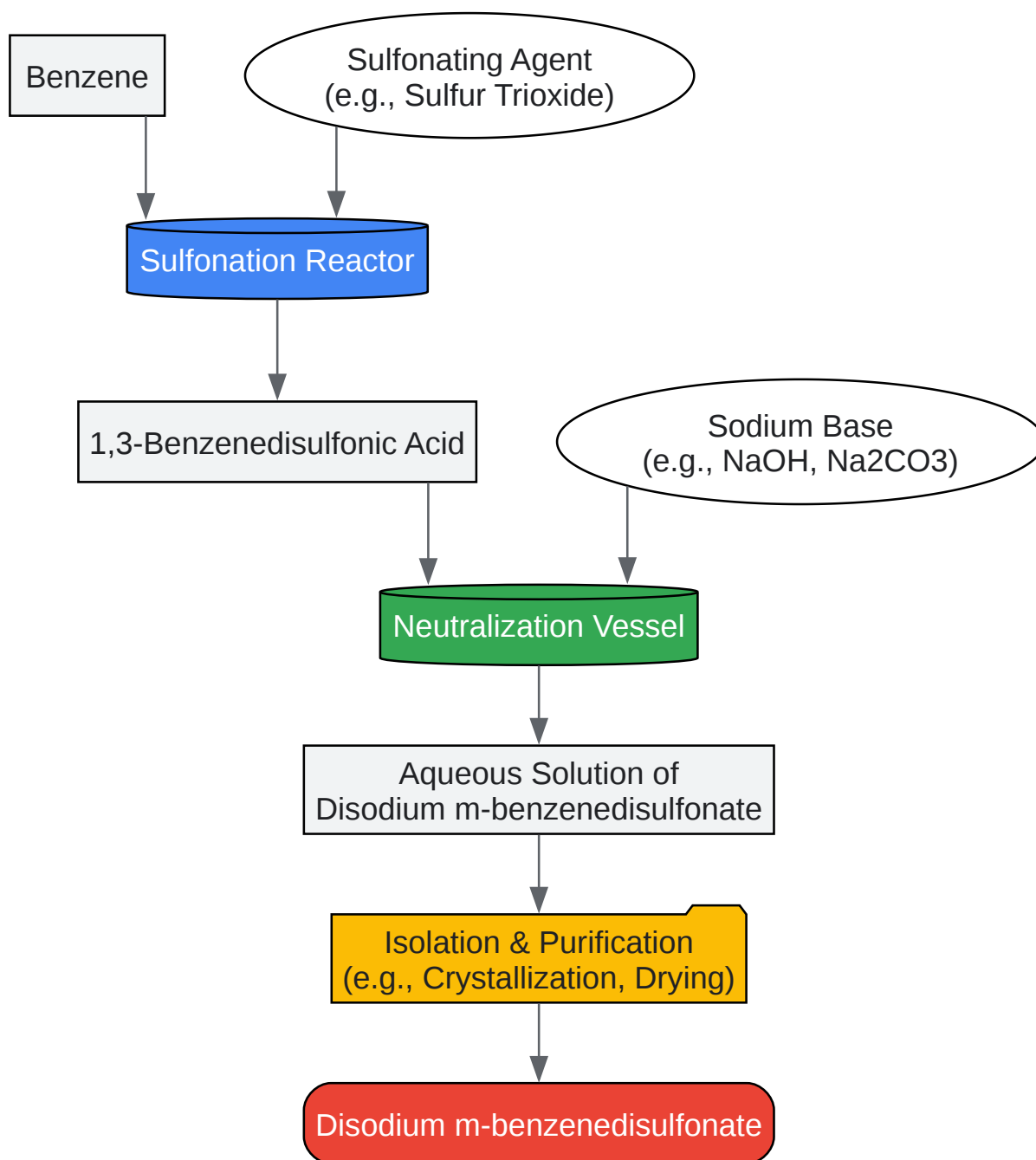
Synthesis and Analysis

General Synthesis Protocol

The synthesis of Disodium m-benzenedisulfonate typically involves the sulfonation of benzene to produce 1,3-benzenedisulfonic acid, followed by neutralization with a sodium base. A general industrial process involves reacting benzene with sulfur trioxide in a liquid sulfonated reaction mixture at elevated temperatures.[6] The resulting 1,3-benzenedisulfonic acid is then neutralized with a sodium base, such as sodium hydroxide or sodium carbonate, to yield the disodium salt.[6]

A Chinese patent describes a continuous gas-phase sulfonation method to produce m-benzenedisulfonic acid, using gaseous sulfur trioxide and benzene.[7] In this process, Disodium m-benzenedisulfonate itself can be used as an inhibitor to reduce the formation of byproducts.[7]

A general workflow for the synthesis is presented in the following diagram:



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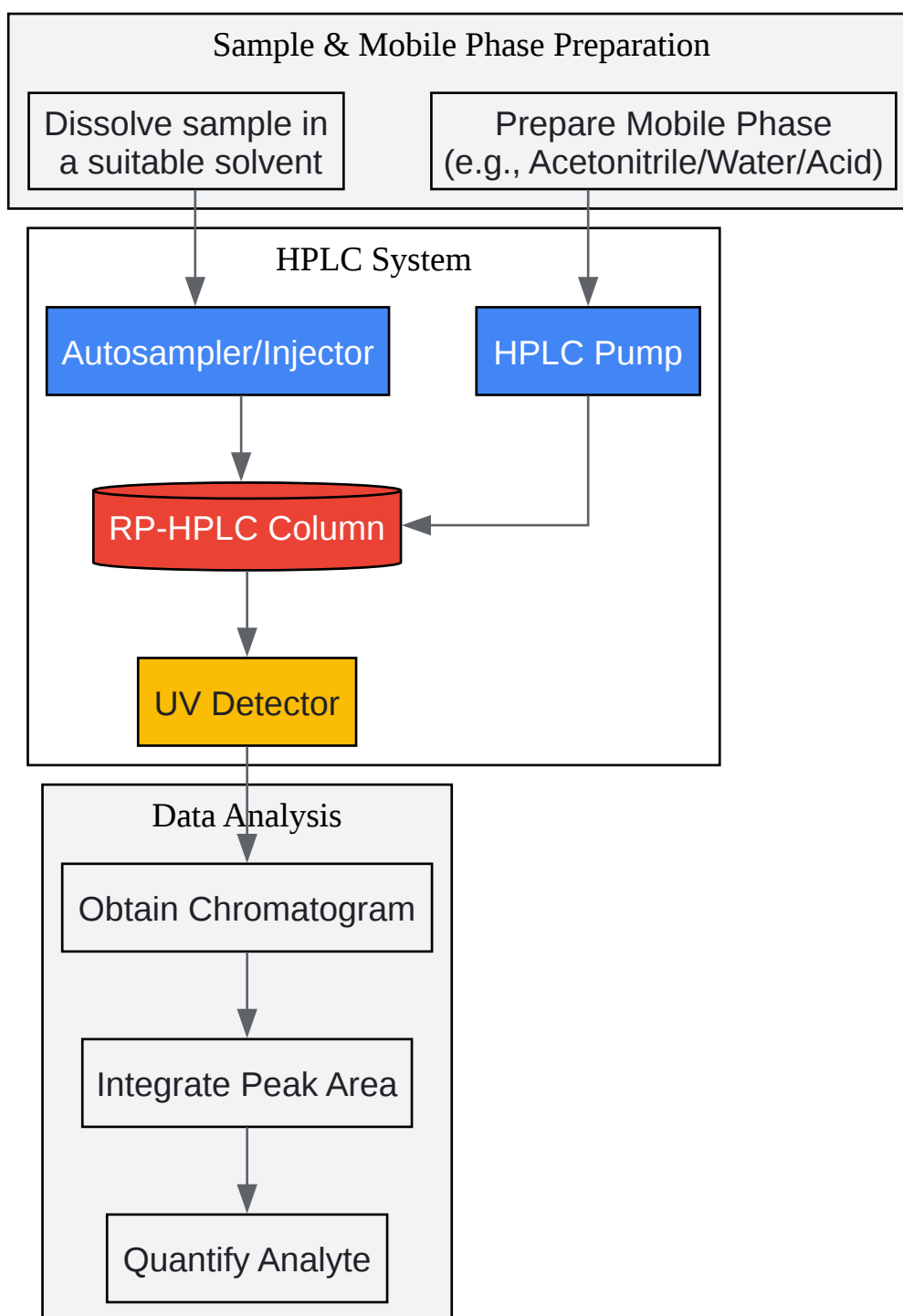
A generalized workflow for the synthesis of Disodium m-benzenedisulfonate.

Experimental Protocol for HPLC Analysis

A general reverse-phase high-performance liquid chromatography (RP-HPLC) method can be used for the analysis of Disodium m-benzenedisulfonate.[8]

- Column: A reverse-phase column, such as a Newcrom R1, can be utilized.[8]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water, with an acidic modifier like phosphoric acid, is a suitable mobile phase.[8] For applications compatible with mass spectrometry (MS), formic acid can be used as a substitute for phosphoric acid.[8]
- Detection: UV detection is a common method for the analysis of aromatic compounds like Disodium m-benzenedisulfonate.

The following diagram illustrates a typical experimental workflow for HPLC analysis:



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A standard workflow for the HPLC analysis of Disodium m-benzenedisulfonate.

Applications in Research and Drug Development

Disodium m-benzenedisulfonate is primarily used as a pharmaceutical intermediate.[2] It serves as a building block in the synthesis of more complex active pharmaceutical ingredients (APIs). One notable application is in the production of resorcinol (1,3-dihydroxybenzene) through the caustic soda fusion process.[6] Resorcinol and its derivatives are important precursors in the synthesis of various pharmaceuticals.

Beyond its role as an intermediate, this compound also finds applications in other industries. It is used in the dyeing and printing industry and as a corrosion inhibitor.

Safety and Toxicology

The toxicological properties of Disodium m-benzenedisulfonate have not been fully investigated.[5][9] Available safety data indicates that it can cause skin and serious eye irritation, and may cause respiratory irritation.[1]

Table 2: GHS Hazard Information

Hazard Statement	Description	Source(s)
H315	Causes skin irritation	[1]
H319	Causes serious eye irritation	[1]
H335	May cause respiratory irritation	[1]

It is important to handle this compound in accordance with good industrial hygiene and safety practices. This includes using personal protective equipment such as gloves and eye protection, and ensuring adequate ventilation.[5] There is no information available on its mutagenic, reproductive, or developmental effects, nor has it been classified as a carcinogen by major regulatory agencies.[5]

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